

# An In-depth Technical Guide to 2-Aminoquinoline: Chemical Structure, Properties, and Applications

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## Compound of Interest

Compound Name: 2-Aminoquinoline

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This guide provides a comprehensive overview of **2-aminoquinoline**, a heterocyclic amine of significant interest in medicinal chemistry and materials science. It details its chemical structure, physicochemical properties, synthesis, reactivity, and applications, with a focus on its role in drug discovery and development.

## Chemical Structure and Properties

**2-Aminoquinoline** is an aromatic organic compound consisting of a quinoline ring system substituted with an amino group at the C2 position. The presence of the fused benzene and pyridine rings, along with the amino group, imparts unique chemical and physical properties to the molecule.

The chemical structure of **2-aminoquinoline** is depicted below:

 Chemical structure of 2-aminoquinoline

Caption: Chemical structure of **2-aminoquinoline**.<sup>[1]</sup>

Physicochemical Properties

A summary of the key physicochemical properties of **2-aminoquinoline** is presented in the table below. These properties are crucial for its handling, formulation, and application in various experimental settings.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub>	[2][3]
Molecular Weight	144.17 g/mol	[2][3]
Appearance	Light yellow to brown solid/powder to crystal	[2][4]
Melting Point	126-135 °C	[2][5]
Boiling Point	312.78 °C (estimate)	[4][6]
Solubility	Soluble in chloroform and methanol. Sparingly soluble in water.	[4][7][8]
pKa	3.43 (at 20 °C) / 7.3	[4][6][9]
LogP	1.87	[3]
CAS Number	580-22-3	[2][3]

### Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of **2-aminoquinoline**. Key spectral features are summarized below.

Spectroscopic Technique	Key Features
<sup>1</sup> H NMR	Spectra available for reference.[3]
<sup>13</sup> C NMR	Spectra available for reference.[3]
IR Spectroscopy	Data available from KBr wafer and ATR techniques.[3][10]
Mass Spectrometry (GC-MS)	Molecular ion peak at m/z 144.[3][11]

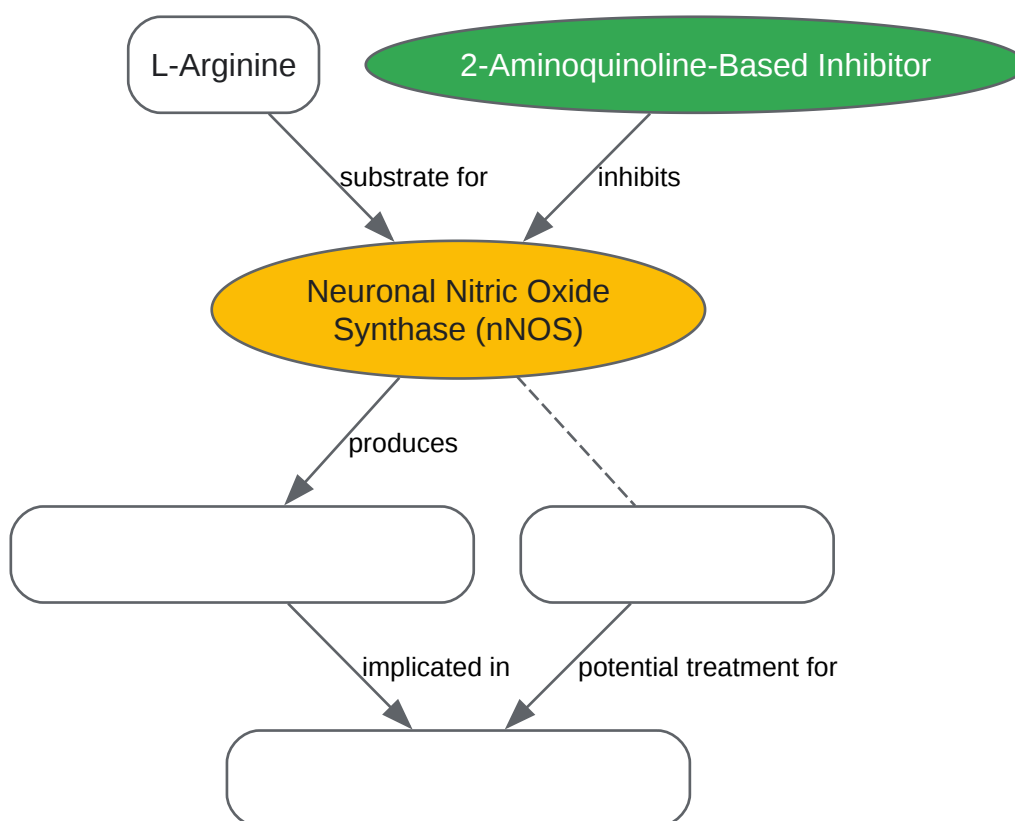
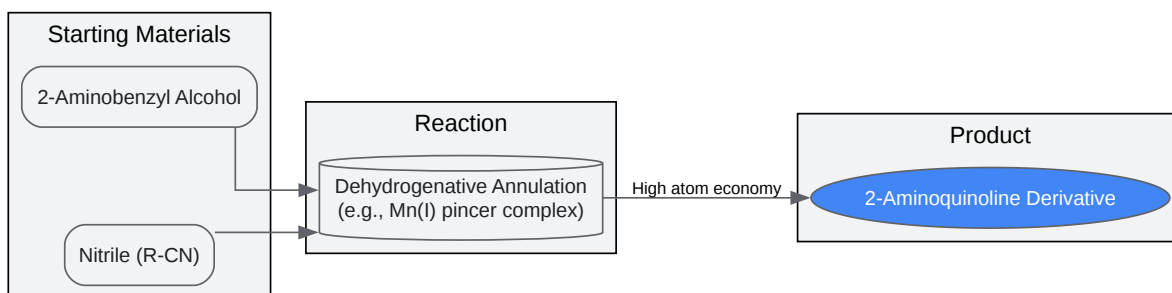
# Synthesis and Reactivity

## Synthesis

The synthesis of **2-aminoquinolines** can be achieved through various methods, ranging from classical named reactions to modern catalytic approaches. Some of the prominent synthetic routes include:

- **Friedländer Annulation:** This is a classical and straightforward method for quinoline synthesis involving the condensation of a 2-aminoaryl aldehyde or ketone with a compound containing a reactive  $\alpha$ -methylene group.
- **Skraup and Doebner-Miller Reactions:** These are well-established methods for quinoline synthesis that can be adapted for **2-aminoquinoline** derivatives, typically involving the reaction of anilines with  $\alpha,\beta$ -unsaturated carbonyl compounds under strongly acidic and high-temperature conditions.[\[12\]](#)
- **Modern Catalytic Methods:** Recent advancements have led to the development of more sustainable and efficient one-pot syntheses. These methods often utilize transition metal catalysts, such as cobalt or manganese complexes, to facilitate the dehydrogenative coupling of 2-aminobenzyl alcohols with nitriles.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- **Other Synthetic Approaches:** Other notable methods include Claisen-Schmidt condensation, 1,3-dipolar cycloaddition, one-pot multicomponent reactions (MCRs), and reductive amination.[\[15\]](#)[\[16\]](#) The direct amination of quinoline-N-oxides also presents a viable route.[\[12\]](#)[\[17\]](#)

Below is a generalized workflow for the synthesis of **2-aminoquinolines** from 2-aminobenzyl alcohol and a nitrile, representing a modern catalytic approach.



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